

Application Notes and Protocols for Vegfr-3-IN-1

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Compound of Interest

Compound Name: Vegfr-3-IN-1

Cat. No.: B10823851

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Introduction

Vegfr-3-IN-1 is a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3), a key regulator of lymphangiogenesis.^{[1][2][3][4]} With an IC₅₀ of 110.4 nM, this small molecule inhibitor is a valuable tool for studying the physiological and pathological roles of the VEGFR-3 signaling pathway.^{[1][2][3][4]} It has been shown to significantly inhibit the proliferation and migration of human dermal lymphatic endothelial cells (HDLECs) induced by VEGF-C and has demonstrated anti-tumor activity by inactivating the VEGFR-3 signaling pathway.^{[1][3]} These application notes provide detailed protocols for the preparation of **Vegfr-3-IN-1** stock solutions to ensure accurate and reproducible experimental results.

Quantitative Data Summary

A comprehensive summary of the key quantitative data for **Vegfr-3-IN-1** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	2756668-73-0	[1]
Molecular Formula	C29H29ClF3N7OS	[2][5]
Molecular Weight	616.10 g/mol	[2][5]
IC50 (VEGFR-3)	110.4 nM	[1][2][3][4]
Purity	99.52%	[6]
Appearance	Solid powder	[6]
Solubility in DMSO	≥ 1.25 mg/mL	[1]
Storage of Powder	-20°C for 3 years	[6]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[1][2]

Experimental Protocols

1. Preparation of a 10 mM **Vegfr-3-IN-1** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Vegfr-3-IN-1** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Vegfr-3-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or heating block (optional)

- Ultrasonic bath (optional)

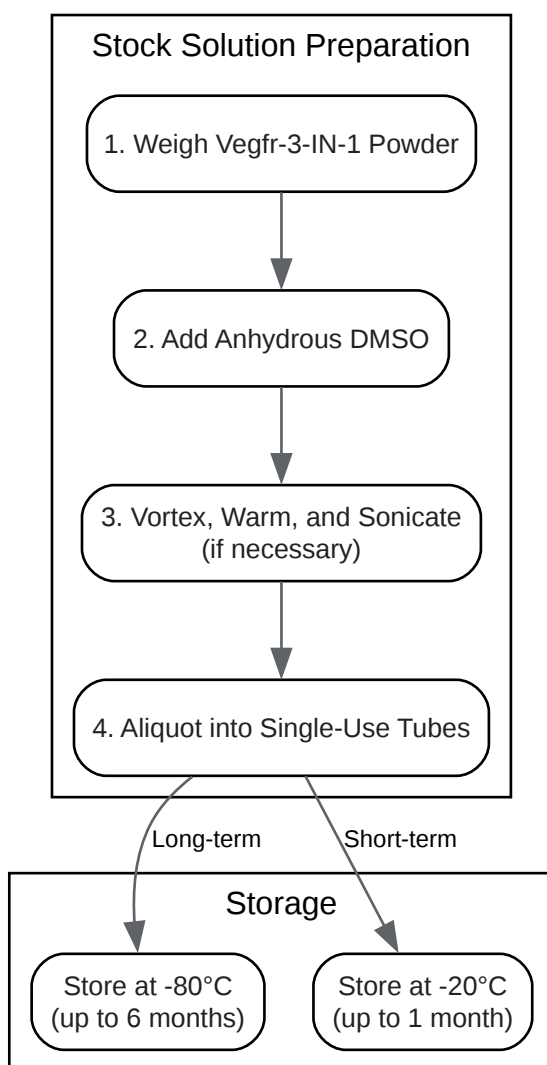
Procedure:

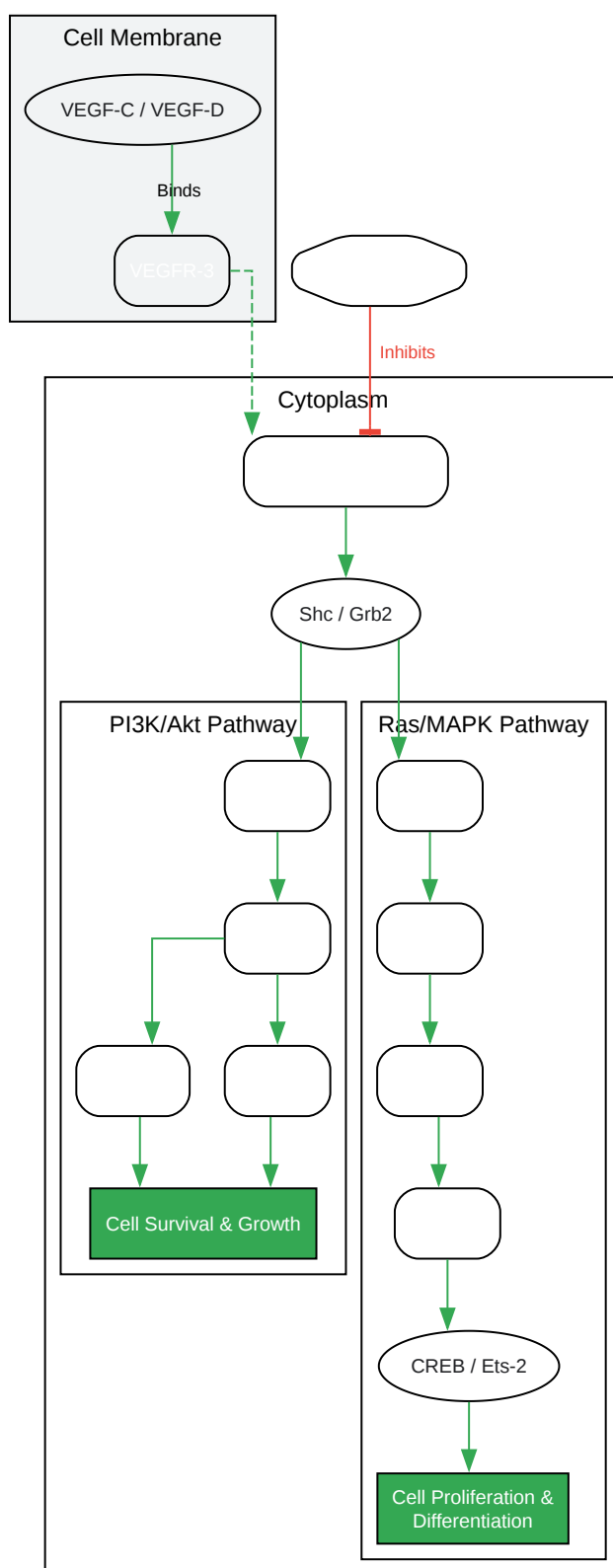
- Calculate the required mass of **Vegfr-3-IN-1**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 616.10 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 6.16 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out 6.16 mg of **Vegfr-3-IN-1** powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Vegfr-3-IN-1** powder.
 - Vortex the solution thoroughly for several minutes to aid dissolution.
 - For complete dissolution, gentle warming (e.g., in a 37°C water bath) and sonication may be required.^[6] It has been noted that adjusting the pH to 6 with HCl may also be necessary for higher concentrations.^[6]
- Aliquoting and Storage:
 - Once the powder is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.^[1]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Safety Precautions:

- **Vegfr-3-IN-1** is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care as it can facilitate the absorption of substances through the skin.
- Work in a well-ventilated area or a chemical fume hood.

Visualizations





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